A Comprehensive Technical Guide to Methyl 2-hydroxy-5-nitronicotinate

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Compound of Interest

Compound Name:	*Methyl 2-hydroxy-5-nitronicotinate*
CAS No.:	*856579-28-7*
Cat. No.:	*B2665997*

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This guide provides an in-depth exploration of **methyl 2-hydroxy-5-nitronicotinate**, a heterocyclic compound of significant interest to researchers and professionals in drug development and chemical synthesis. We will delve into its chemical identity, physicochemical properties, synthesis, reactivity, and potential applications, with a focus on the practical insights and causal relationships that underpin its scientific utility.

Chemical Identity and Structure

Methyl 2-hydroxy-5-nitronicotinate is a substituted pyridine derivative. A critical aspect of its structure is the tautomerism between the hydroxy-pyridine and pyridin-one forms. The pyridin-one tautomer is generally the more stable and is reflected in its formal IUPAC name.

IUPAC Name: methyl 5-nitro-2-oxo-1H-pyridine-3-carboxylate[1][2]

This nomenclature emphasizes the pyridin-one ring structure, which is crucial for understanding its reactivity and intermolecular interactions.

Tautomerism:

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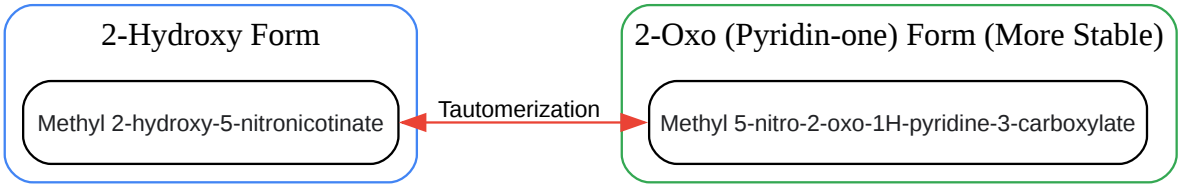

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Caption: Tautomeric forms of **Methyl 2-hydroxy-5-nitronicotinate**.

Chemical Identifiers:

Identifier	Value
Molecular Formula	$C_7H_6N_2O_5$[1][2]
Molecular Weight	198.13 g/mol [2]
CAS Number	222970-61-8 (for Methyl 6-hydroxy-5-nitronicotinate, a synonym)[2], 89910-50-9[3], 153888-40-5[4]
Canonical SMILES	COC(=O)C1=CC(=CNC1=O)[O-][1]
InChI	InChI=1S/C7H6N2O5/c1-14-7(11)5-2-4(9(12)13)3-8-6(5)10/h2-3H,1H3,(H,8,10)[1]
InChIKey	DLMMETCUQGSGOK-UHFFFAOYSA-N[1]

Physicochemical Properties

Understanding the physicochemical properties of **methyl 2-hydroxy-5-nitronicotinate** is fundamental for its handling, formulation, and application in experimental settings.

Property	Value/Description
Predicted XlogP	-0.2[1][2]
Monoisotopic Mass	198.02766 Da[1]

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The negative XlogP value suggests that the compound is likely to be hydrophilic, a characteristic that can influence its solubility in biological media and its pharmacokinetic profile.

Synthesis and Purification

While a specific, detailed synthesis protocol for **methyl 2-hydroxy-5-nitronicotinate** is not readily available in the provided search results, a plausible synthetic route can be inferred from the synthesis of analogous compounds. A common approach involves the esterification of the corresponding carboxylic acid, followed by nitration.

A general synthetic workflow is proposed below:



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Caption: Proposed synthetic workflow for **Methyl 2-hydroxy-5-nitronicotinate**.

Experimental Protocol: A Generalized Approach

The following protocol is a generalized procedure based on the synthesis of similar compounds and should be optimized for specific laboratory conditions.

Step 1: Esterification of 2-Hydroxynicotinic Acid

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve 2-hydroxynicotinic acid in an excess of methanol.
- Catalysis: Carefully add a catalytic amount of a strong acid (e.g., sulfuric acid).
- Reflux: Heat the mixture to reflux and maintain for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: After completion, cool the reaction mixture and remove the excess methanol under reduced pressure. Neutralize the residue with a mild base (e.g., sodium bicarbonate solution) and extract the product with a suitable organic solvent (e.g., ethyl acetate).

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- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to obtain the crude methyl 2-hydroxynicotinate.

Step 2: Nitration of Methyl 2-hydroxynicotinate

- Reaction Setup: Dissolve the methyl 2-hydroxynicotinate from the previous step in a suitable solvent (e.g., concentrated sulfuric acid) in a flask cooled in an ice bath.
- Nitrating Agent: Slowly add a nitrating agent (e.g., a mixture of nitric acid and sulfuric acid) dropwise while maintaining a low temperature.
- Reaction: Allow the reaction to proceed at a controlled temperature, monitoring its progress by TLC.
- Quenching: Carefully pour the reaction mixture onto crushed ice to precipitate the product.
- Isolation and Purification: Collect the solid product by filtration, wash with cold water, and dry. Further purification can be achieved by recrystallization from an appropriate solvent.

Reactivity and Potential Applications

The chemical reactivity of **methyl 2-hydroxy-5-nitronicotinate** is dictated by its functional groups: the ester, the nitro group, and the pyridinone ring.

- Ester Group: The methyl ester can undergo hydrolysis to the corresponding carboxylic acid or transesterification with other alcohols.
- Nitro Group: The nitro group is a strong electron-withdrawing group, which deactivates the pyridine ring towards electrophilic substitution. However, it can be reduced to an amino group, providing a key synthetic handle for further derivatization. This transformation opens pathways to a diverse range of functionalized molecules, including Schiff bases, which are of interest in medicinal chemistry.
- Pyridinone Ring: The pyridinone ring can participate in various reactions, including N-alkylation and reactions at the double bonds.

Potential Applications in Drug Discovery and Agrochemicals:

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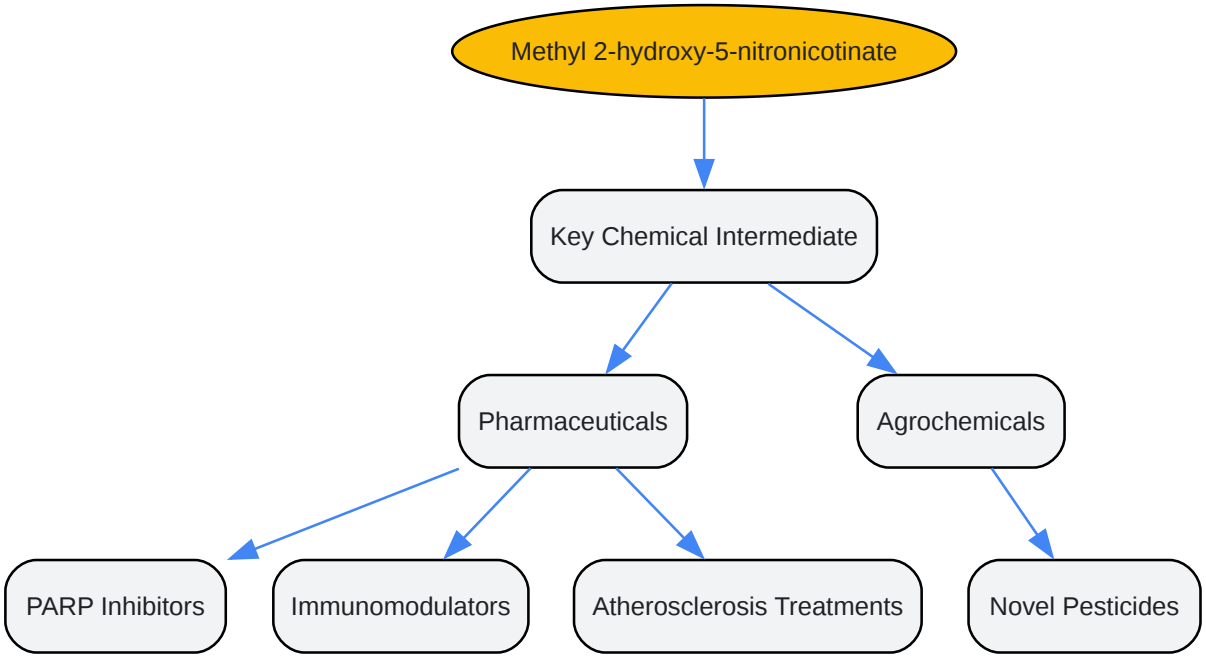
The presence of the nitro group and the pyridine scaffold suggests potential biological activity. Nitroaromatic compounds are known to have a wide range of pharmacological effects. Related compounds, such as other nitronicotinates, are used as building blocks in the synthesis of pharmaceutical compounds, including anticoccidial agents[5] and PARP inhibitors[5]. The structural motifs present in **methyl 2-hydroxy-5-nitronicotinate** make it a valuable intermediate for creating novel pesticides and for the derivatization of drug candidates to optimize their bioavailability and target binding affinity[6]. The antimicrobial and anti-inflammatory properties of similar dihydroxy-nitronicotinates have also been noted[7].



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Caption: Potential applications of **Methyl 2-hydroxy-5-nitronicotinate**.

Safety and Handling

Based on the hazard information for the closely related "Methyl 6-hydroxy-5-nitronicotinate," this compound should be handled with extreme care.

GHS Hazard Classification:

- Hazard Statement: H314 - Causes severe skin burns and eye damage[2].

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- Pictogram: Corrosive[2].

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, eye protection, and face protection.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.
- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.

Spectroscopic Data

While specific experimental spectra for **methyl 2-hydroxy-5-nitronicotinate** were not found in the initial search, predicted data is available and can be a useful reference. For instance, predicted collision cross-section values for various adducts have been calculated, which can aid in mass spectrometry-based identification[1][8]. When synthesizing this compound, it is imperative to perform full spectroscopic characterization (^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry) to confirm its identity and purity.

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